

Proper Disposal Procedures for Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate

Cat. No.: B094350

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Disclaimer: No specific Safety Data Sheet (SDS) for **Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate** was found. The following guidance is based on the GHS classifications available for this compound and information from SDS of structurally similar compounds. Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

This document provides essential safety and logistical information for the proper disposal of **Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate**, catering to researchers, scientists, and professionals in drug development.

I. Immediate Safety and Hazard Information

Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate is classified as a hazardous substance.^[1] Understanding its primary hazards is crucial for safe handling and disposal.

GHS Hazard Classification:^[1]

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.

Personal Protective Equipment (PPE): When handling this compound, the following PPE is mandatory:

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and long-sleeved clothing.
- Respiratory Protection: Use a respirator if working with fine powders or in a poorly ventilated area.

II. Quantitative Data Summary

The table below summarizes key quantitative data for **Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate** and a closely related compound, Ethyl 5-methylisoxazole-4-carboxylate, for comparison.

Property	Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate	Ethyl 5-methylisoxazole-4-carboxylate (Analogue)
Molecular Formula	C ₉ H ₁₁ NO ₄ [1]	C ₇ H ₉ NO ₃ [2]
Molecular Weight	197.19 g/mol [1]	155.15 g/mol [2]
Flash Point	Not available	93.4 °C (200.1 °F)[2]
Density	Not available	1.118 g/mL at 25 °C[2]

III. Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of small quantities of **Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate** typically generated in a laboratory setting.

- Waste Collection:
 - Collect waste **Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled hazardous

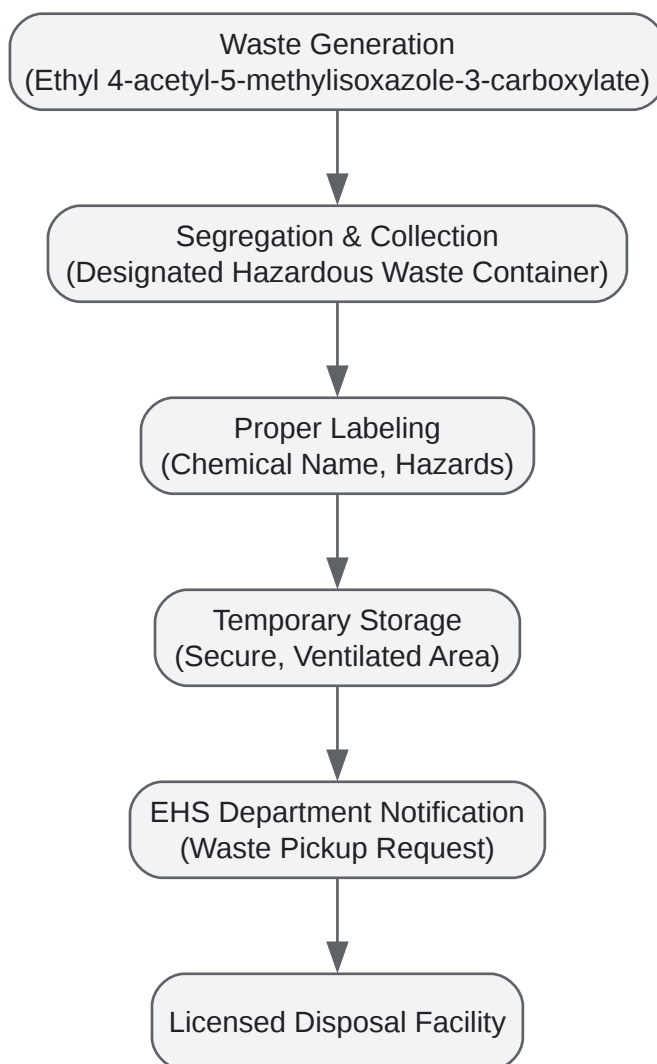
waste container.

- The container must be made of a material compatible with the chemical and have a secure lid.
- Label the container clearly with "Hazardous Waste," the chemical name, and the associated hazards (e.g., "Toxic," "Irritant").
- Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow all institutional guidelines for the storage of hazardous waste.
- Disposal Request:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Do not dispose of this chemical down the drain or in regular trash.

IV. Experimental Workflows and Diagrams

Chemical Waste Disposal Workflow

The following diagram illustrates the general workflow for chemical waste disposal in a laboratory setting.

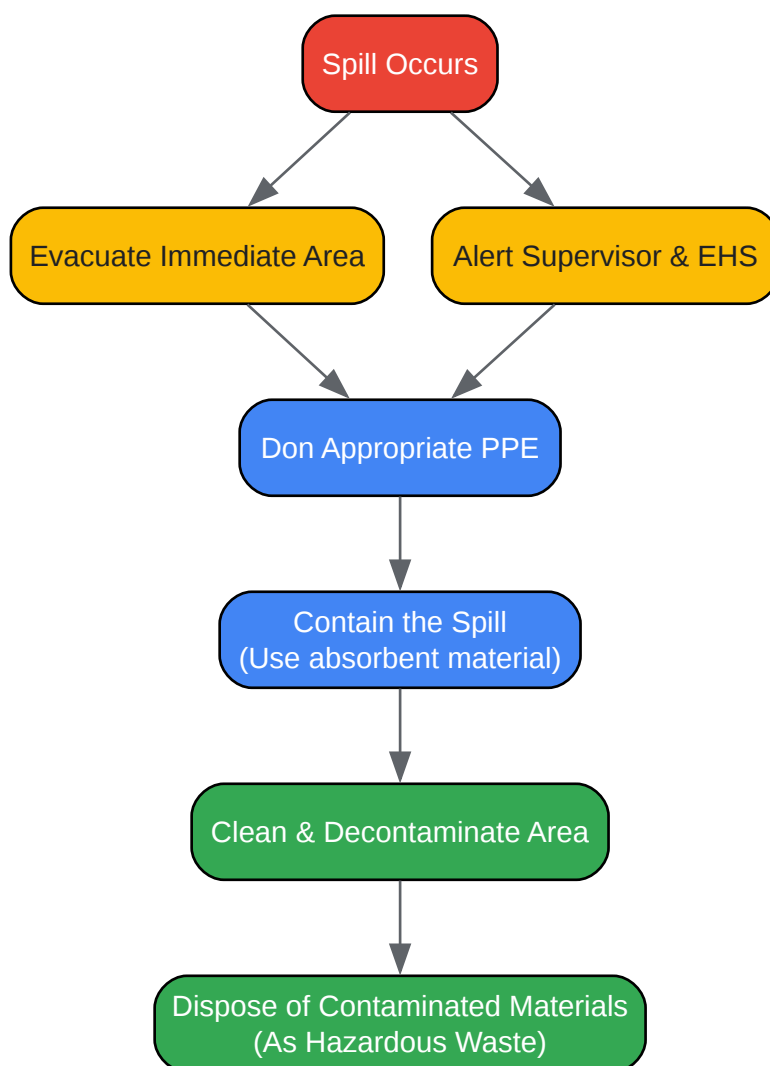


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Caption: General workflow for the disposal of chemical waste.

Emergency Spill Response

This diagram outlines the immediate steps to take in the event of a spill.



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Caption: Emergency response procedure for a chemical spill.

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References

- 1. 3-Isoxazolecarboxylic acid, 4-acetyl-5-methyl-, ethyl ester | C₉H₁₁NO₄ | CID 27536 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Ethyl 5-methylisoxazole-4-carboxylate 97 51135-73-0 [sigmaaldrich.com]
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